

# Application Notes: Preparing (+)-PD 128907 Hydrochloride Stock Solutions

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## Compound of Interest

Compound Name: (+)-PD 128907 hydrochloride

Cat. No.: B609867

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## Introduction

**(+)-PD 128907 hydrochloride** is a potent and selective agonist for the dopamine D3 and D2 receptors, with a higher affinity for the D3 subtype.<sup>[1]</sup> It is widely used in neuroscience research to investigate the roles of these receptors in various physiological and pathological processes, including Parkinson's disease, schizophrenia, and depression.<sup>[2]</sup> Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of **(+)-PD 128907 hydrochloride** solutions.

## Chemical Properties

Properly identifying the compound is the first step before preparation.

Property	Value
Molecular Formula	C <sub>14</sub> H <sub>19</sub> NO <sub>3</sub> · HCl
Molecular Weight	285.77 g/mol <sup>[1]</sup>
CAS Number	300576-59-4 <sup>[1]</sup>
Appearance	Crystalline solid <sup>[2]</sup>
Purity	≥98% (HPLC) <sup>[1][3]</sup>

Note: The batch-specific molecular weight may vary due to hydration and should be confirmed from the vial label or Certificate of Analysis before preparation.[\[1\]](#)[\[3\]](#)

## Solubility Data

The choice of solvent is crucial for preparing a stable, homogenous stock solution. The solubility of **(+)-PD 128907 hydrochloride** in common laboratory solvents is summarized below.

Solvent	Maximum Concentration	Notes
DMSO	150 mg/mL (524.9 mM)	Sonication or gentle warming may be required to aid dissolution. <a href="#">[4]</a>
Water	2.86 mg/mL (~10 mM) <a href="#">[1]</a> <a href="#">[3]</a>	
Ethanol	Slightly soluble <a href="#">[2]</a>	Not recommended for high-concentration stock solutions.
PBS (pH 7.2)	0.5 mg/mL <a href="#">[2]</a>	Limited solubility.

## Storage and Stability

Proper storage is essential to maintain the integrity and activity of the compound and its solutions.

Form	Storage Temperature	Stability Period	Notes
Solid Powder	-20°C <a href="#">[2]</a>	≥ 3 years	Store in a tightly sealed vial, protected from moisture. <a href="#">[5]</a>
In Solvent (e.g., DMSO)	-80°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles. <a href="#">[5]</a> <a href="#">[6]</a>
In Solvent (e.g., DMSO)	-20°C	Up to 1 month <a href="#">[5]</a> <a href="#">[6]</a>	Use for short-term storage.

## Experimental Protocols

### Protocol 1: Preparation of a High-Concentration DMSO Stock Solution (e.g., 50 mM)

This protocol is suitable for preparing a concentrated stock for long-term storage, which can be later diluted for various in vitro and in vivo applications.

Materials:

- **(+)-PD 128907 hydrochloride** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer and sonicator

Procedure:

- **Pre-Equilibration:** Allow the vial of **(+)-PD 128907 hydrochloride** to equilibrate to room temperature for at least 60 minutes before opening to prevent condensation of moisture.<sup>[7]</sup>
- **Weighing:** On a calibrated analytical balance, carefully weigh the desired amount of the compound. For example, to prepare 1 mL of a 50 mM stock solution, weigh out 14.29 mg (Mass = 50 mmol/L \* 1 L \* 285.77 g/mol \* 0.001 L).
- **Dissolution:** Add the appropriate volume of DMSO to the powder. For the example above, add 1 mL of DMSO.
- **Mixing:** Tightly cap the vial and vortex thoroughly. If the compound does not dissolve completely, sonicate the solution in a water bath for 5-10 minutes or warm gently (e.g., in a 37°C water bath) until the solution is clear.<sup>[4]</sup>
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in sterile, tightly sealed vials. This minimizes contamination and degradation from repeated freeze-thaw

cycles.[\[5\]](#)[\[6\]](#)

- Storage: Store the aliquots at -80°C for long-term stability (up to 1 year) or at -20°C for shorter periods (up to 1 month).[\[5\]](#)

## Protocol 2: Preparation of an Aqueous Stock Solution (e.g., 10 mM)

This protocol is useful for experiments where DMSO may interfere with the assay.

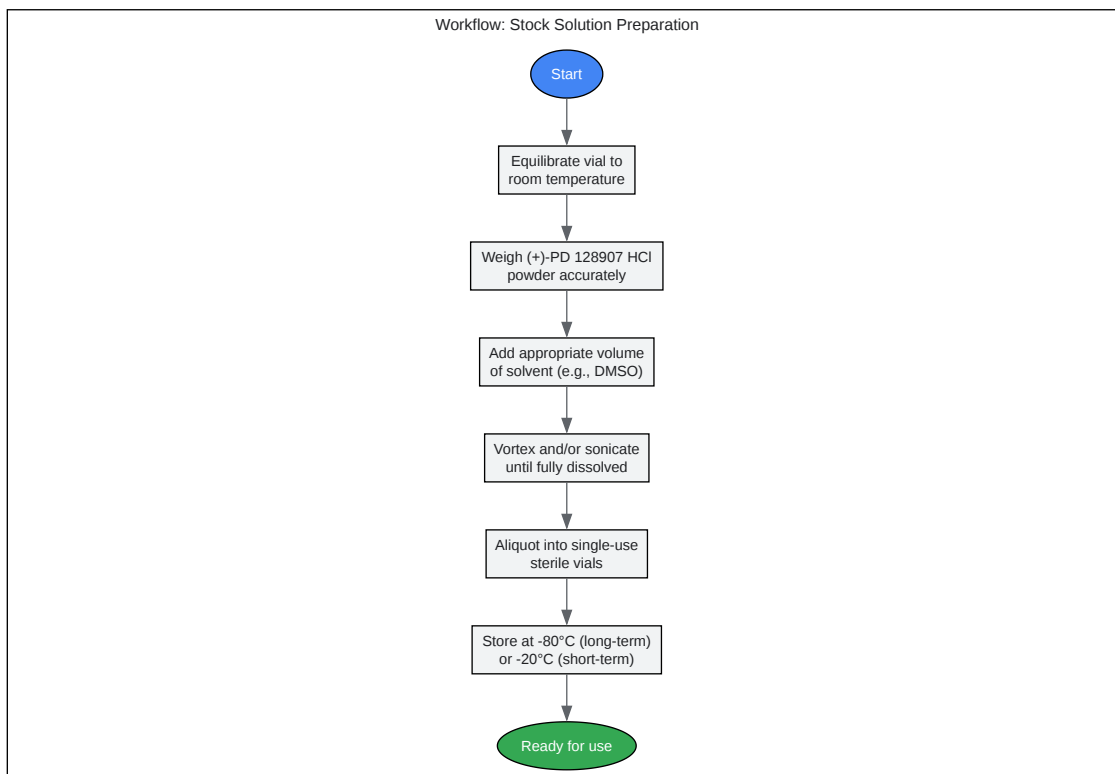
Materials:

- **(+)-PD 128907 hydrochloride** powder
- Nuclease-free or sterile deionized water
- Sterile tubes
- Analytical balance and vortex mixer

Procedure:

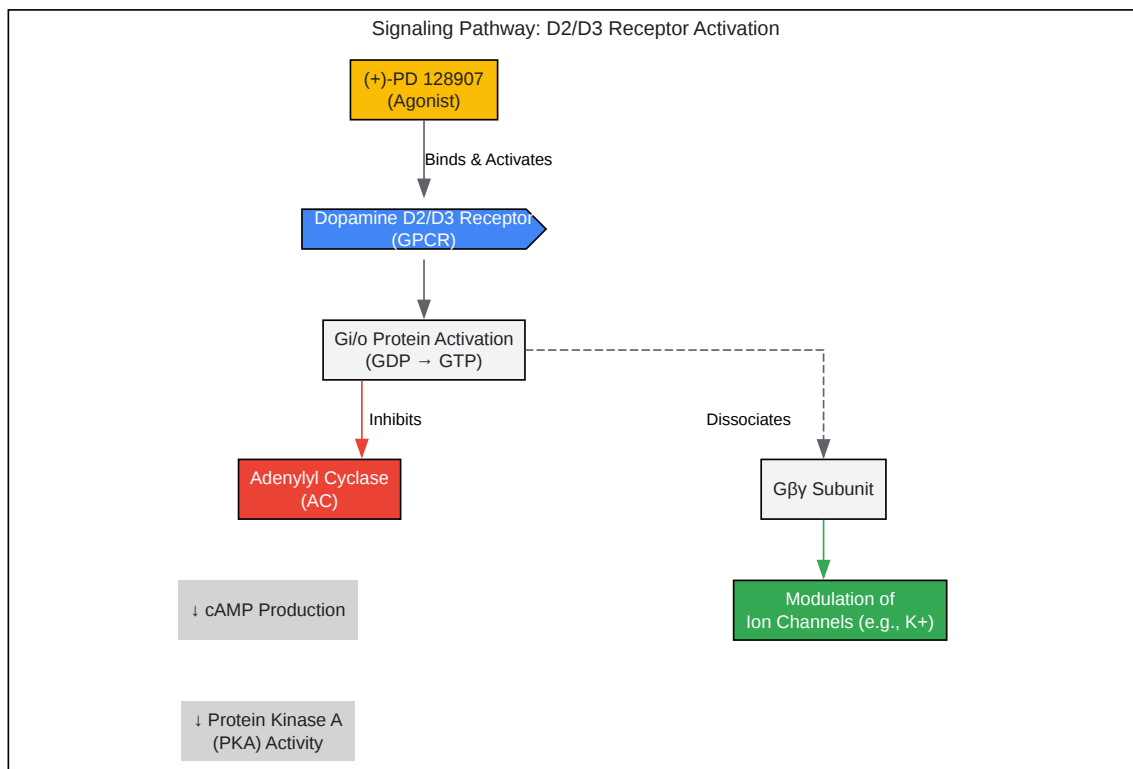
- **Equilibrate and Weigh:** Follow steps 1 and 2 from Protocol 1. To prepare 1 mL of a 10 mM aqueous solution, weigh 2.86 mg of the compound.[\[1\]](#)
- **Dissolution:** Add 1 mL of sterile water to the powder.
- **Mixing:** Vortex thoroughly until the solid is completely dissolved. The solution should be clear.
- **Usage:** It is highly recommended to prepare aqueous solutions fresh on the day of use.[\[4\]](#)[\[7\]](#)  
If short-term storage is necessary, store aliquots at -20°C, but be aware that stability is significantly lower than in DMSO.

## Visualizations



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Caption: Experimental workflow for preparing **(+)-PD 128907 hydrochloride** stock solutions.



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Caption: Simplified signaling pathway of (+)-PD 128907 via Gi/o-coupled D2/D3 receptors.

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